

Application Note: [2-(Methoxymethyl)oxolan-2-yl]methanol in Asymmetric Synthesis

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Compound of Interest

Compound Name: [2-(Methoxymethyl)oxolan-2-yl]methanol

CAS No.: 1936686-87-1

Cat. No.: B2983994

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Introduction & Mechanistic Rationale

[2-(Methoxymethyl)oxolan-2-yl]methanol (CAS: 1936686-87-1) is a high-value chiral synthon characterized by a quaternary carbon at the C2 position of the tetrahydrofuran (THF) ring. Unlike simple tetrahydrofurfuryl alcohol, this molecule possesses two exocyclic oxygenated arms: a primary hydroxyl group (

) and a methoxymethyl ether (

).

Key Structural Features:

- **Quaternary Stereocenter:** The C2 position is fully substituted, preventing racemization via enolization and providing a rigid steric environment.
 - **Gem-Disubstitution:** The presence of both a hydrogen-bond donor (
-) and an acceptor (

) on the same carbon creates a unique "pincer-like" electronic environment, ideal for metal coordination or hydrogen-bonding catalysis.

- **Conformational Locking:** The gem-disubstitution forces the THF ring into a specific envelope conformation, which is critical for transferring chiral information to attached substrates.

Mechanistic Role in Synthesis:

In asymmetric synthesis, this molecule operates primarily through Chelation-Controlled Steric Shielding. When used as a chiral auxiliary (e.g., esterified to a substrate), the methoxy oxygen and the ring oxygen can chelate metal ions (Li, Zn, Mg), locking the substrate in a rigid transition state. The bulky quaternary center then blocks one face of the molecule, forcing incoming nucleophiles to attack from the opposing side with high diastereoselectivity.

Core Applications

A. Chiral Scaffold for Drug Discovery (Nucleosides & Spirocycles)

The 2,2-disubstituted THF motif is a pharmacophore found in next-generation therapeutics, including:

- **CDK2 Inhibitors:** Used as a core scaffold to orient binding groups (e.g., pyrazolamines) in the ATP-binding pocket.
- **Antifungal Agents:** Analogous to the THF core in Posaconazole.
- **Nucleoside Analogs:** The quaternary center mimics the 2'- or 4'-modifications seen in antiviral nucleotides, blocking viral polymerase progression.

B. Chiral Auxiliary for Asymmetric Alkylation

The alcohol functionality allows attachment to carboxylic acids. The resulting esters undergo diastereoselective enolate alkylation.

- **Mechanism:** The lithium enolate forms a chelate with the methoxymethyl oxygen. The quaternary THF ring acts as a "chiral wall," directing alkyl halides to the Re- or Si-face.

Experimental Protocols

Protocol A: Functionalization for Scaffold Usage (Primary Alcohol Activation)

Objective: Convert the primary alcohol to a leaving group or aldehyde for further coupling, preserving the quaternary center.

Reagents:

- **[2-(Methoxymethyl)oxolan-2-yl]methanol** (1.0 equiv)[\[1\]](#)
- p-Toluenesulfonyl chloride (TsCl) (1.2 equiv)
- Triethylamine (TEA) (2.0 equiv)
- DMAP (0.1 equiv)
- Dichloromethane (DCM) (anhydrous)

Step-by-Step Procedure:

- Setup: Flame-dry a 50 mL round-bottom flask and purge with Argon.
- Dissolution: Dissolve **[2-(Methoxymethyl)oxolan-2-yl]methanol** (1.0 g, 6.8 mmol) in anhydrous DCM (15 mL). Cool to 0°C.
- Addition: Add TEA (1.9 mL) followed by DMAP (83 mg).
- Tosylation: Slowly add TsCl (1.56 g) portion-wise over 10 minutes. The reaction is exothermic; maintain temperature < 5°C.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Quench: Quench with saturated solution (10 mL).
- Workup: Extract with DCM (3 x 20 mL). Wash combined organics with brine, dry over

, and concentrate.

- Purification: Flash chromatography (Silica gel, 0-20% EtOAc in Hexane) yields the tosylate as a colorless oil.
 - Yield Expectation: 85-92%.
 - Stability: Store at -20°C; the quaternary center prevents elimination to the dihydrofuran.

Protocol B: Use as a Chiral Auxiliary (Diastereoselective Alkylation)

Objective: Use the scaffold to induce chirality in the alkylation of phenylacetic acid.

Reagents:

- Substrate: Phenylacetic acid
- Auxiliary: **[2-(Methoxymethyl)oxolan-2-yl]methanol**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Coupling: DCC, DMAP
- Base: LDA (Lithium Diisopropylamide)
- Electrophile: Methyl Iodide (MeI)

Step-by-Step Procedure:

- Attachment (Esterification):
 - Mix Phenylacetic acid (1.0 equiv), Auxiliary (1.1 equiv), and DMAP (0.1 equiv) in DCM.
 - Add DCC (1.1 equiv) at 0°C. Stir 12h. Filter urea byproduct. Isolate Ester A.
- Enolization:
 - Cool a solution of Ester A (1.0 mmol) in THF (5 mL) to -78°C.
 - Add LDA (1.1 equiv) dropwise over 15 min. Stir for 30 min to form the Lithium Enolate.
 - Mechanistic Note: The

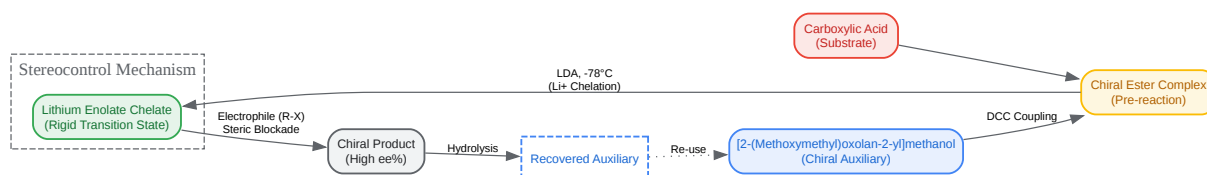
ion chelates between the enolate oxygen and the auxiliary's methoxy oxygen (), locking the conformation.

- Alkylation:
 - Add MeI (1.5 equiv) dropwise.
 - Stir at -78°C for 2 hours, then slowly warm to -20°C.
- Cleavage (Hydrolysis):
 - Treat the alkylated ester with

 in THF/Water (3:1) at 60°C for 4 hours.
 - Acidify to recover the chiral acid (2-phenylpropanoic acid) and extract the auxiliary.
 - Recovery: The auxiliary is chemically stable and can be recovered >90% intact.

Visualization of Mechanistic Pathway

The following diagram illustrates the Chelation-Controlled Transition State during the alkylation step (Protocol B). The quaternary THF ring provides the steric bulk necessary for high diastereoselectivity.



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Caption: Workflow for using **[2-(Methoxymethyl)oxolan-2-yl]methanol** as a recoverable chiral auxiliary. The critical step is the formation of the rigid Lithium Enolate Chelate.

Technical Specifications & Troubleshooting

Parameter	Specification / Note
Solubility	Highly soluble in DCM, THF, MeOH. Sparingly soluble in Hexane.
Stability	High. The quaternary C2 center prevents racemization. Stable to strong bases (LDA, BuLi) and mild acids.
Hygroscopicity	Moderate. Dry thoroughly (azeotrope with toluene) before using in moisture-sensitive reactions.
Toxicity	Treat as a standard organic ether/alcohol. Use fume hood. (Similar to THFA).[2][4]
Optimization	For Protocol B, if de is low (<80%), add HMPA or DMPU (2 equiv) during enolization to disrupt non-productive aggregates.

References

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